

# N-Phenyl-N-(phenylsulfonyl)glycine: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *N-Phenyl-N-(phenylsulfonyl)glycine*

Cat. No.: *B1331643*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the known safety and handling precautions for **N-Phenyl-N-(phenylsulfonyl)glycine** (CAS No. 59724-82-2). It is intended for use by qualified individuals trained in handling chemical substances. All information should be used in conjunction with established laboratory safety protocols and a thorough risk assessment. Specific safety data for this compound is limited in publicly available resources; therefore, a cautious approach is strongly advised.

## Hazard Identification and Classification

Detailed toxicological data for **N-Phenyl-N-(phenylsulfonyl)glycine** is not readily available in public literature or standard safety data sheets. Therefore, a comprehensive hazard classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) is not currently possible. In the absence of specific data, it is prudent to handle this compound as a potentially hazardous substance.

Based on the structurally related compound, N-Phenylglycine, potential hazards may include:

- Acute Oral Toxicity
- Skin Irritation

- Serious Eye Irritation
- Respiratory Tract Irritation

It is crucial to note that these are extrapolated hazards and may not accurately represent the profile of **N-Phenyl-N-(phenylsulfonyl)glycine**. A thorough substance-specific risk assessment should be conducted before handling.

## Physical and Chemical Properties

Quantitative data on the physical and chemical properties of **N-Phenyl-N-(phenylsulfonyl)glycine** is limited. The following table summarizes available information.

Property	Value	Source
CAS Number	59724-82-2	Chemical Supplier Catalogs
Molecular Formula	C <sub>14</sub> H <sub>13</sub> NO <sub>4</sub> S	Chemical Supplier Catalogs
Molecular Weight	291.32 g/mol	Chemical Supplier Catalogs
Appearance	White to off-white solid (typical)	General Chemical Information
Solubility	Information not available	N/A
Melting Point	Information not available	N/A
Boiling Point	Information not available	N/A
Flash Point	Information not available	N/A

## Exposure Controls and Personal Protection

Given the lack of specific toxicity data, stringent exposure controls should be implemented to minimize contact with **N-Phenyl-N-(phenylsulfonyl)glycine**.

## Engineering Controls

- Work with this compound should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.

- Ensure that safety showers and eyewash stations are readily accessible and in good working order.

## Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **N-Phenyl-N-(phenylsulfonyl)glycine**.

Body Part	Protection	Standard
Eyes/Face	Chemical safety goggles or a face shield	ANSI Z87.1 / EN 166
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat	EN 374
Respiratory	Use a NIOSH-approved respirator with an appropriate cartridge if working outside of a fume hood or if dusts are generated.	NIOSH/MSHA

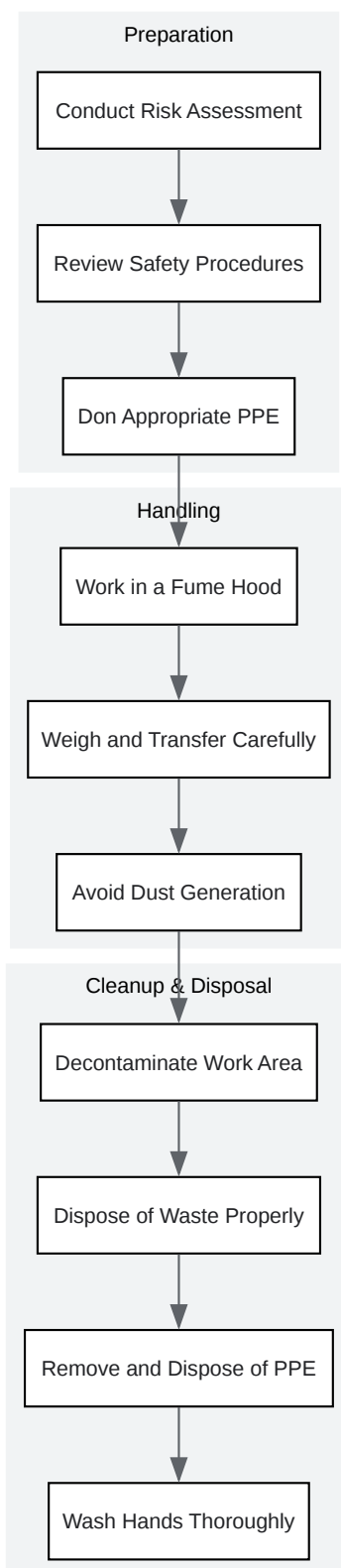
### General Hygiene Measures:

- Avoid inhalation of dust.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in laboratory areas.

## Safe Handling and Storage

### Handling

A standardized workflow for the safe handling of **N-Phenyl-N-(phenylsulfonyl)glycine** is essential to minimize risk.



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Workflow for Safe Handling of **N-Phenyl-N-(phenylsulfonyl)glycine**

## Storage

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

## First Aid and Emergency Procedures

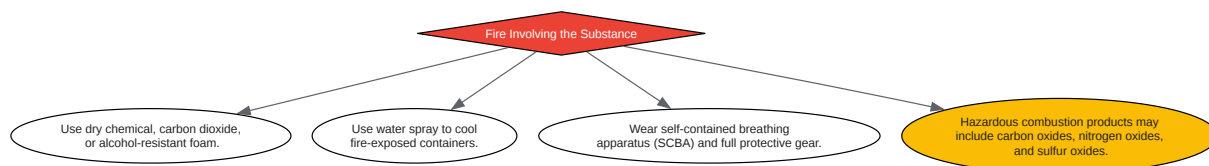
In the event of exposure or an emergency, follow these procedures and seek immediate medical attention.

### First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Fire-Fighting Measures

In the event of a fire involving **N-Phenyl-N-(phenylsulfonyl)glycine**, follow these guidelines.

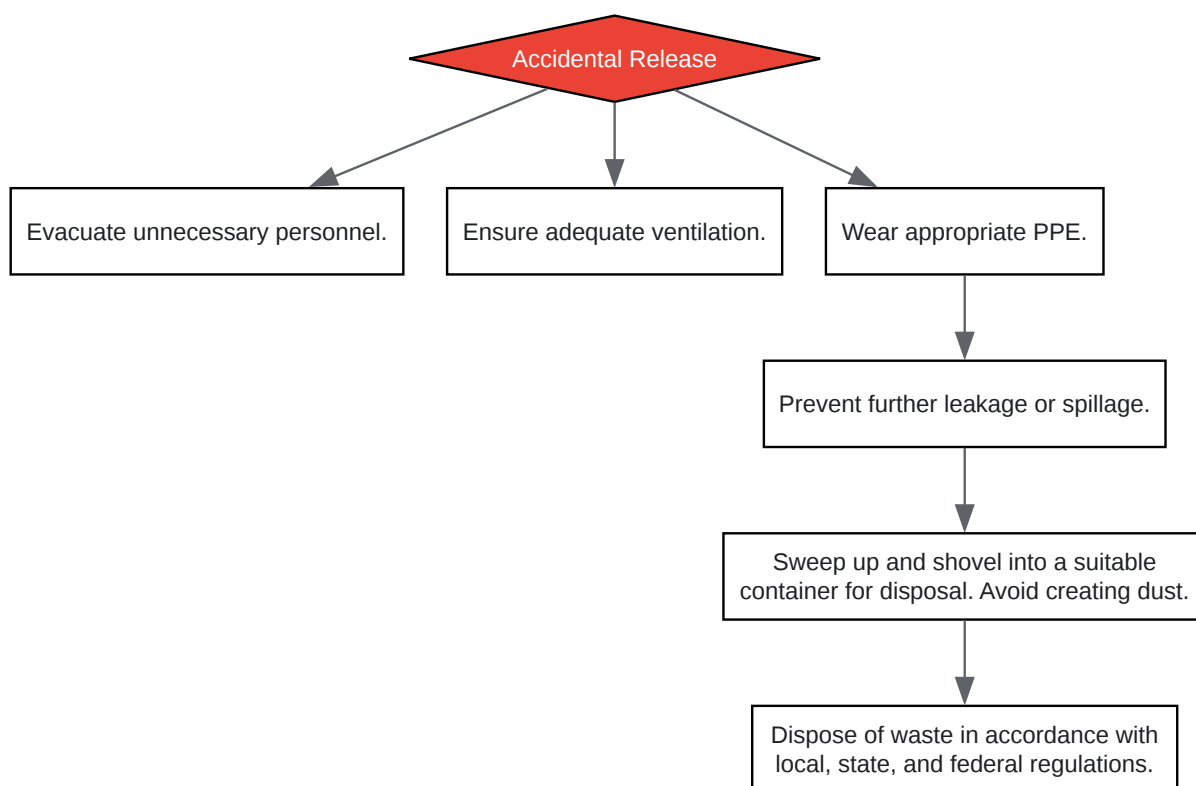


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## Fire-Fighting Procedures for **N-Phenyl-N-(phenylsulfonyl)glycine**

### Accidental Release Measures

In the case of a spill, adhere to the following emergency protocol.



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## Emergency Protocol for Accidental Release

# Toxicological Information

As of the date of this document, there is no specific toxicological data (e.g., LD50, LC50) available for **N-Phenyl-N-(phenylsulfonyl)glycine** in the public domain. The toxicological properties have not been fully investigated. Handle with the assumption that the substance may be harmful.

# Conclusion

The safe handling of **N-Phenyl-N-(phenylsulfonyl)glycine** requires a proactive and cautious approach due to the limited availability of specific safety and toxicological data. Researchers, scientists, and drug development professionals must adhere to strict laboratory safety protocols, utilize appropriate engineering controls and personal protective equipment, and be prepared for emergency situations. A thorough risk assessment is paramount before commencing any work with this compound. This guide provides a framework for safe handling, but it is not a substitute for professional judgment and adherence to established institutional and regulatory safety standards.

- To cite this document: BenchChem. [N-Phenyl-N-(phenylsulfonyl)glycine: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1331643#n-phenyl-n-phenylsulfonyl-glycine-safety-and-handling-precautions\]](https://www.benchchem.com/product/b1331643#n-phenyl-n-phenylsulfonyl-glycine-safety-and-handling-precautions)

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